

Application Notes and Protocols for 2-(2-Isopropyl-5-methylphenoxy)acetic acid

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Compound of Interest

Compound Name: 2-(2-Isopropyl-5-methylphenoxy)acetic acid

Cat. No.: B182958

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions, handling protocols, and emergency procedures for working with **2-(2-Isopropyl-5-methylphenoxy)acetic acid** (CAS No: 5333-40-4). The information is compiled to ensure a safe laboratory environment for all personnel.

Hazard Identification and Classification

2-(2-Isopropyl-5-methylphenoxy)acetic acid is classified as harmful if swallowed.^{[1][2]} It is essential to handle this compound with appropriate care to avoid accidental ingestion and exposure.

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[1][2]}

GHS Precautionary Statements:

- P264: Wash skin thoroughly after handling.^[1]
- P270: Do not eat, drink or smoke when using this product.^[1]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.^[1]

- P330: Rinse mouth.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.

Quantitative Data Summary

The following tables summarize the known physical, chemical, and toxicological properties of **2-(2-Isopropyl-5-methylphenoxy)acetic acid**.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	5333-40-4	[1][3][4]
Molecular Formula	C12H16O3	[1][3][4]
Molecular Weight	208.26 g/mol	[3][4]
Appearance	White to off-white crystalline powder	[1]
pKa (Predicted)	3.23 ± 0.10	[1]
Boiling Point	211 °C	[5]
Density (Predicted)	1.090 ± 0.06 g/cm ³	[5]
Solubility	Soluble in Methanol	[5]

Table 2: Toxicological Data

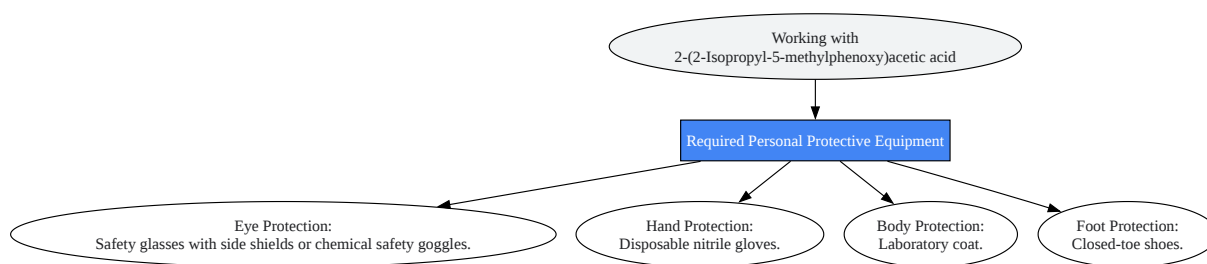
Endpoint	Value	Species	Source
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	Not specified	[1]

Experimental Protocols

Adherence to the following protocols is mandatory when working with **2-(2-Isopropyl-5-methylphenoxy)acetic acid**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE.[6] The minimum required PPE is outlined below.



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Handling Protocol

- Work Area Preparation:
 - Conduct all work in a well-ventilated area, preferably within a chemical fume hood.
 - Ensure that an eyewash station and safety shower are readily accessible.[7]
 - Clear the work area of any unnecessary equipment or chemicals.
- Handling the Compound:
 - Wear the appropriate PPE as specified in section 3.1.
 - Avoid inhalation of dust.[7]

- Prevent contact with skin and eyes.[7]
- Do not eat, drink, or smoke in the work area.[1]
- After Handling:
 - Wash hands thoroughly with soap and water after handling the compound.[1]
 - Clean and decontaminate the work surface.

Storage Protocol

- Store in a tightly closed container in a dry and well-ventilated place.[7]
- Keep the container securely sealed.
- Store at room temperature.[5]
- Avoid contact with strong oxidizing agents.[7]

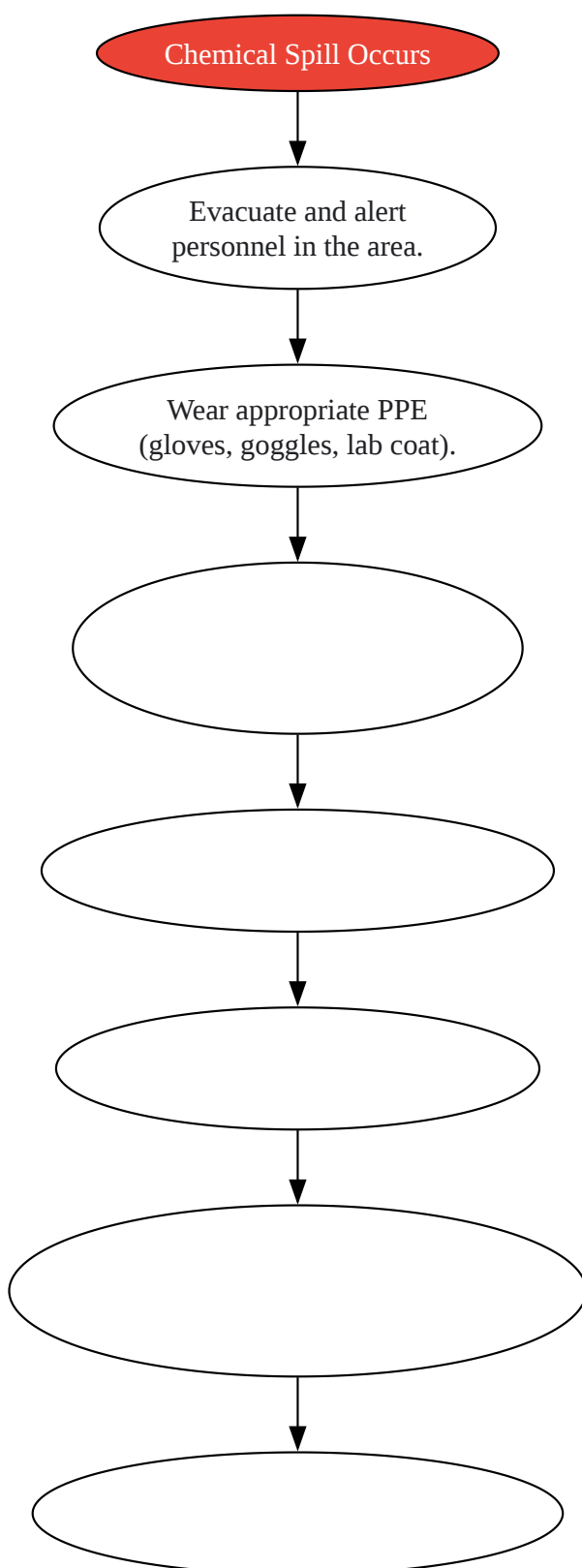
Emergency Procedures

First Aid Measures

- General Advice: If you feel unwell, seek medical advice. Show the safety data sheet to the doctor in attendance.
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[8]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[8]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell.[1][8]

Accidental Release Measures (Chemical Spill)

In the event of a spill, follow the procedure outlined below.



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Disposal Protocol

- All waste containing **2-(2-Isopropyl-5-methylphenoxy)acetic acid** must be treated as hazardous waste.[6]
- Solid Waste: Contaminated items such as gloves, absorbent materials, and weighing paper should be placed in a designated, sealed, and clearly labeled hazardous waste container.[6]
- Unused Chemical: Dispose of surplus and non-recyclable solutions to a licensed disposal company.
- Do not let the product enter drains.

Signaling Pathways

There is no readily available information in the searched scientific literature regarding the specific signaling pathways modulated by **2-(2-Isopropyl-5-methylphenoxy)acetic acid**. This compound is primarily documented as a chemical intermediate. Further research would be required to elucidate its biological activities and associated signaling cascades.

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- To cite this document: BenchChem. [Application Notes and Protocols for 2-(2-Isopropyl-5-methylphenoxy)acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182958#safety-precautions-for-working-with-2-2-isopropyl-5-methylphenoxy-acetic-acid]

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